

# molecular formula and weight of H-DL-Leu-Obzl p-tosylate

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## Compound of Interest

Compound Name: *H-DL-Leu-Obzl p-tosylate*

Cat. No.: B555571

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## H-DL-Leu-Obzl p-Tosylate: A Technical Overview

This guide provides core technical data on **H-DL-Leu-Obzl p-tosylate**, a chemical compound relevant to researchers and professionals in drug development and peptide synthesis.

### Core Compound Data

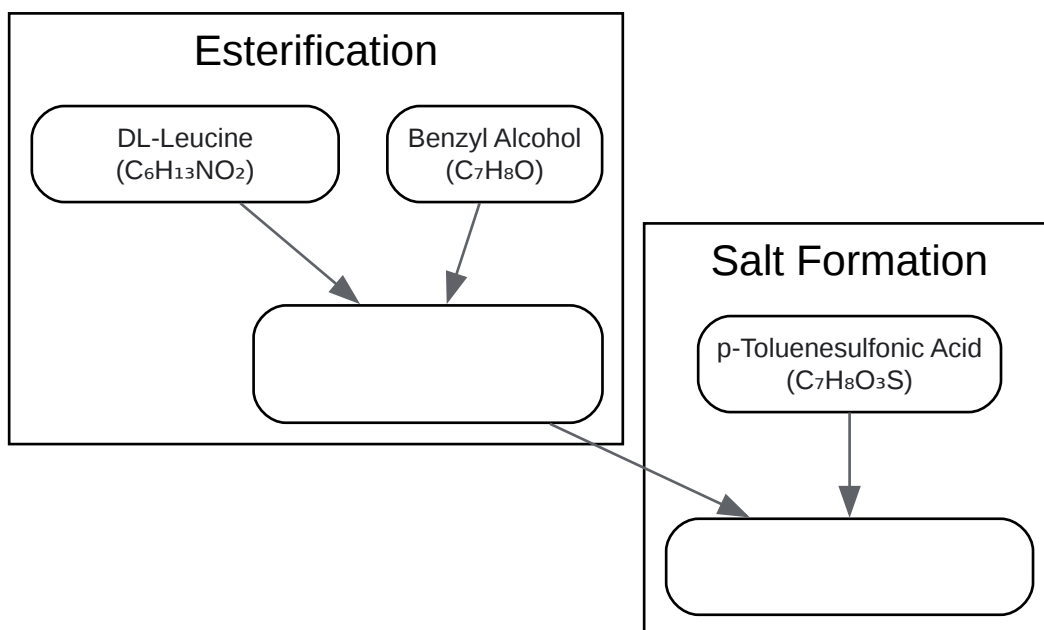
The fundamental properties of **H-DL-Leu-Obzl p-tosylate** are summarized below. This data is essential for experimental design, stoichiometric calculations, and analytical characterization.

Parameter	Value
Molecular Formula	C <sub>20</sub> H <sub>27</sub> NO <sub>5</sub> S[1][2][3]
Molecular Weight	393.50 g/mol [1][4][5]
Synonyms	DL-Leucine benzyl ester p-toluenesulfonate salt

### Structural and Stoichiometric Relationships

The molecular formula and weight of **H-DL-Leu-Obzl p-tosylate** are derived from its constituent components. The following diagram illustrates the relationship between the parent molecules and the final salt.

## Formation of H-DL-Leu-Obzl p-Tosylate



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*Logical formation of the final compound.*

Note on Isomers: The "DL" designation indicates that this compound is a racemic mixture, containing both the D- and L-enantiomers of the leucine benzyl ester. The corresponding compounds for the individual enantiomers are H-D-Leu-OBzl p-tosylate<sup>[5][6]</sup> and H-L-Leu-OBzl p-tosylate.<sup>[2][4]</sup>

## Experimental Protocols and Signaling Pathways

Detailed experimental protocols and signaling pathway information are not applicable to the fundamental physicochemical properties of **H-DL-Leu-Obzl p-tosylate** itself. Such documentation would be context-dependent, relating to specific applications of the compound in biological or chemical research, for which further details on the experimental goals would be required.

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